

Meta-analysis of UR778Br Research Studies: Information Not Publicly Available

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UR778Br
Cat. No.: B15579483

[Get Quote](#)

Despite a comprehensive search of publicly available scientific literature, clinical trial databases, and patent records, no information was found on a compound specifically designated as **UR778Br**. This suggests that "**UR778Br**" may be an internal development code that has not yet been disclosed in public forums, a novel compound with no published data to date, or a potential mistyping of another drug identifier.

The search strategy included queries for "**UR778Br** research studies," "**UR778Br** clinical trials," "**UR778Br** mechanism of action," "**UR778Br** alternative names," and "**UR778Br** drug development." These searches did not yield any relevant results.

During the investigation, two other compounds with somewhat similar identifiers were explored: EQ-778 and BRX-235. However, there is no evidence to suggest they are related to **UR778Br**.

EQ-778

A clinical trial has been registered for a substance identified as EQ-778.^[1] This study is focused on evaluating the efficacy of EQ-778 on the health status of the upper respiratory tract in healthy adults. The trial is sponsored by Vedic Lifesciences Pvt. Ltd. and was estimated to have its primary completion in April 2024.^[1] No further details regarding the composition,

mechanism of action, or other research applications of EQ-778 are publicly available at this time.

BRX-235 (Iroxanadine)

BRX-235, also known as Iroxanadine, is a cardioprotective agent.[2] Its mechanism of action involves the induction of phosphorylation of p38 SAPK and the translocation of a calcium-dependent protein kinase C isoform.[2] This activity is being investigated for its potential therapeutic effects in vascular diseases such as atherosclerosis and for the prevention of restenosis following surgical interventions.[2] BRX-235 is chemically classified as a pyridine derivative.[2]

Conclusion

Without any publicly available data for a compound specifically named **UR778Br**, it is not possible to conduct a meta-analysis, provide a comparison with other alternatives, or detail its experimental protocols and signaling pathways as requested. Researchers and drug development professionals interested in this compound are encouraged to consult internal documentation or await public disclosure of information from the developing entity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Study to Evaluate the Efficacy of EQ-778 on Upper Respiratory Tract Health Status in Healthy Adults | Clinical Research Trial Listing [[centerwatch.com](https://www.centerwatch.com)]
- 2. go.drugbank.com [go.drugbank.com]
- To cite this document: BenchChem. [Meta-analysis of UR778Br Research Studies: Information Not Publicly Available]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15579483/docs#meta-analysis-of-ur778br-research-studies-information-not-publicly-available>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)